

GSK4028 solubility and preparation for experiments

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Compound of Interest

Compound Name: GSK4028

Cat. No.: B2980303

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Application Notes and Protocols: GSK4028

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **GSK4028** and protocols for its preparation for experimental use. **GSK4028** serves as the enantiomeric negative control for GSK4027, a potent inhibitor of the bromodomains of P300/CBP-associated factor (PCAF) and General control nonderepressible 5 (GCN5).^{[1][2][3]} Due to its intended use as a negative control, it exhibits significantly lower biological activity.

Physicochemical Properties and Solubility

GSK4028 is a white to beige powder. Its solubility is a critical factor for the design and reproducibility of both in vitro and in vivo experiments.

Solubility Data

The following table summarizes the known solubility of **GSK4028** in various solvents. It is recommended to perform small-scale solubility tests before preparing large stock solutions.

| Solvent | Concentration | Observations | Notes |
|---------------------------|---------------|----------------|--|
| Dimethyl Sulfoxide (DMSO) | 2 mg/mL | Clear solution | Standard solvent for initial stock solution preparation. |
| Dimethyl Sulfoxide (DMSO) | 5 mg/mL | Clear solution | Warming may be required. |
| Dimethyl Sulfoxide (DMSO) | 100 mg/mL | Clear solution | Requires sonication to fully dissolve. [4] |

Experimental Protocols

Preparation of Stock Solutions for In Vitro Experiments

High-concentration stock solutions are typically prepared in DMSO. These can then be serially diluted into aqueous buffers or cell culture media for experiments.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Calculate the required mass: The molecular weight of **GSK4028** is 377.28 g/mol . To prepare 1 mL of a 10 mM stock solution, weigh out 0.377 mg of **GSK4028** powder.
- Dissolution: Add the appropriate volume of high-purity DMSO to the **GSK4028** powder. For 1 mL of stock, add 1 mL of DMSO.
- Ensure complete dissolution: Vortex the solution thoroughly. If necessary, gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution, especially at higher concentrations.[\[1\]](#)
- Storage: Aliquot the stock solution into small volumes to minimize freeze-thaw cycles. Store at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)

Note on Vehicle Controls: When using **GSK4028** in cell-based assays, it is crucial to include a vehicle control. This control should contain the same final concentration of DMSO as the **GSK4028**-treated samples to account for any effects of the solvent on the experimental system.

Preparation of Formulations for In Vivo Experiments

The following are established formulations for achieving a clear solution of **GSK4028** for in vivo studies. The final concentration achievable in these formulations is at least 2.5 mg/mL.^[1]

Protocol 2: Formulation in PEG300/Tween-80/Saline

- Prepare a 10% DMSO solution of **GSK4028**.
- Add 40% PEG300 and mix thoroughly.
- Add 5% Tween-80 and mix until a clear solution is formed.
- Add 45% saline as the final vehicle component and mix thoroughly.

Protocol 3: Formulation in SBE- β -CD/Saline

- Prepare a 10% DMSO solution of **GSK4028**.
- Prepare a 20% solution of Sulfobutyl ether- β -cyclodextrin (SBE- β -CD) in saline.
- Add 90% of the 20% SBE- β -CD in saline solution to the DMSO solution and mix until clear.

Protocol 4: Formulation in Corn Oil

- Prepare a 10% DMSO solution of **GSK4028**.
- Add 90% corn oil and mix thoroughly to form a clear solution.

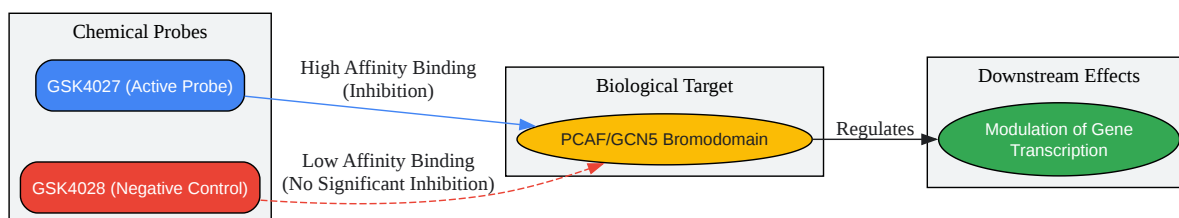
Biological Activity and Mechanism of Action

GSK4028 is the inactive enantiomer of GSK4027, a chemical probe for the bromodomains of PCAF and GCN5. As a negative control, **GSK4028** has a significantly lower affinity for these targets.

Biochemical Activity Data

| Target | pIC50 |
|-----------|------------------|
| PCAF/GCN5 | 4.9[1][2][3] |
| BRD4 BD1 | < 4.3[1][3] |
| BRD9 | 4.5 ± 0.13[1][3] |

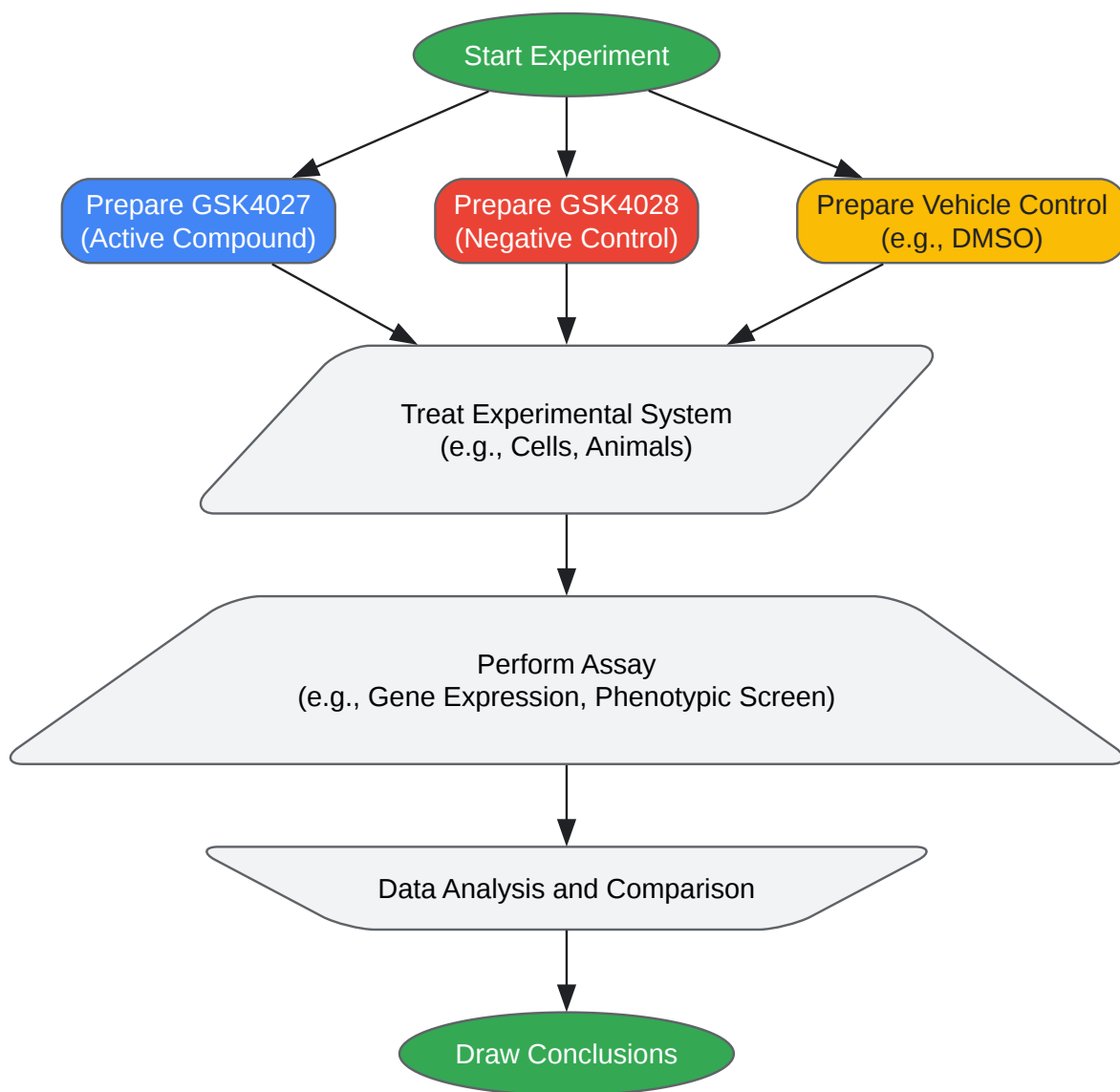
The following diagram illustrates the relationship between GSK4027, **GSK4028**, and their intended biological target.



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Caption: Relationship between GSK4027, **GSK4028**, and the PCAF/GCN5 bromodomain.

The experimental workflow for utilizing **GSK4028** as a negative control is depicted below.



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Caption: Experimental workflow using **GSK4028** as a negative control.

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